

solubility of 3,3-Diethoxypropanenitrile in organic solvents

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Compound of Interest

Compound Name: 3,3-Diethoxypropanenitrile

Cat. No.: B144306

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An In-depth Technical Guide on the Solubility of **3,3-Diethoxypropanenitrile**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility of **3,3-diethoxypropanenitrile** in organic solvents. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on compiling existing qualitative information, presenting the known physicochemical properties, and providing detailed experimental protocols for determining solubility. Furthermore, this guide outlines a common synthesis pathway for **3,3-diethoxypropanenitrile** and illustrates its role as a key intermediate in the synthesis of pharmacologically active molecules.

Introduction

3,3-Diethoxypropanenitrile, also known as cyanacetaldehyde diethyl acetal, is a versatile organic compound widely utilized as an intermediate in the synthesis of various biologically active molecules and pharmaceuticals.^[1] Its chemical structure, featuring both a nitrile group and an acetal functionality, makes it a valuable building block in organic chemistry. Understanding its solubility in different organic solvents is crucial for its effective use in reaction media, for purification processes, and in the formulation of drug products.

Physicochemical Properties

A summary of the key physicochemical properties of **3,3-diethoxypropanenitrile** is presented in Table 1. These properties are essential for understanding its behavior in various solvent systems.

| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 2032-34-0 | [1] |
| Molecular Formula | C ₇ H ₁₃ NO ₂ | [2][3] |
| Molecular Weight | 143.18 g/mol | [2][3] |
| Appearance | Clear yellow to brownish liquid | [1] |
| Density | 0.954 g/mL at 25 °C | [3] |
| Boiling Point | 91-93 °C at 11 mmHg | [3] |
| Refractive Index | n _{20/D} 1.415 | [3] |

Solubility Profile

While extensive quantitative solubility data for **3,3-diethoxypropanenitrile** in a range of organic solvents is not readily available in the literature, qualitative descriptions consistently indicate its high solubility in common organic solvents and limited solubility in water.

Qualitative Solubility

Based on available information, the qualitative solubility of **3,3-diethoxypropanenitrile** in various solvents is summarized in Table 2. The principle of "like dissolves like" suggests that this compound, with its polar nitrile group and moderately polar ether linkages, would be soluble in a range of polar and non-polar organic solvents.

| Solvent | Qualitative Solubility | Reference |
|------------|----------------------------|-----------|
| Ethanol | Highly Soluble | [1][2] |
| Ether | Highly Soluble | [1][2] |
| Chloroform | Soluble | [2] |
| Water | Limited / Slightly Soluble | [1][2][4] |

Quantitative Solubility

A single quantitative solubility value has been reported, though the solvent is not specified. Given the compound's described low water solubility, this value may refer to an aqueous system.

| Solvent | Solubility | Reference |
|---------------|------------|-----------|
| Not Specified | 32 g/L | [3][4] |

Experimental Protocol for Solubility Determination: The Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic solubility of a compound in a given solvent.[5][6] The following is a detailed protocol that can be employed to quantitatively determine the solubility of **3,3-diethoxypropanenitrile** in various organic solvents.

Materials

- **3,3-Diethoxypropanenitrile** (high purity)
- Selected organic solvents (analytical grade)
- Glass vials or flasks with screw caps
- Orbital shaker or wrist-action shaker in a temperature-controlled environment

- Analytical balance
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., GC-FID, HPLC-UV)

Procedure

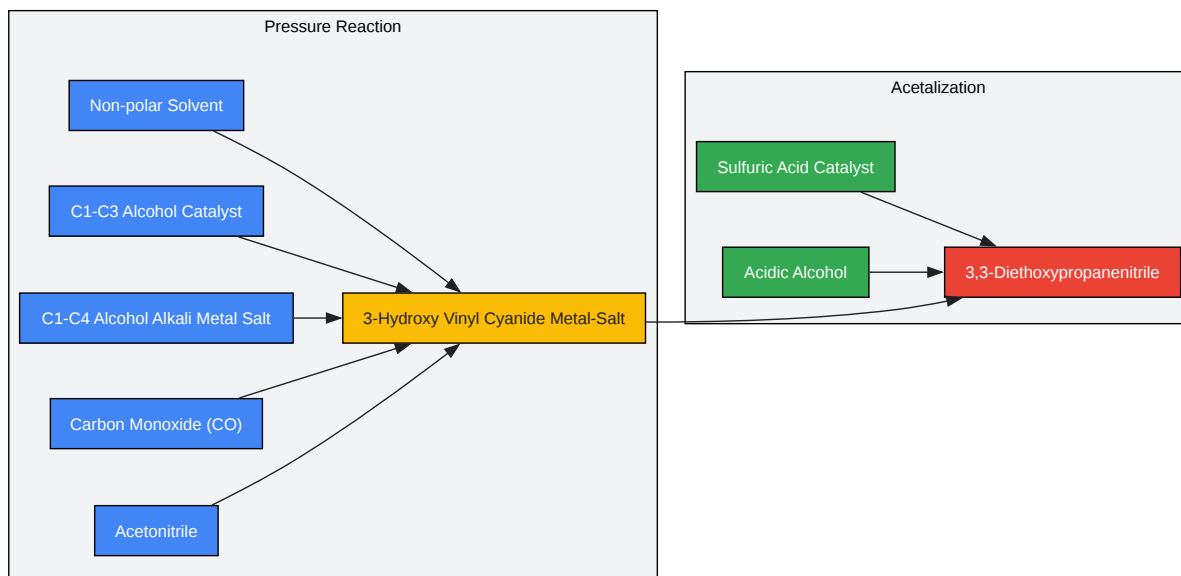
- Preparation of Supersaturated Solutions: Add an excess amount of **3,3-diethoxypropanenitrile** to a series of vials, each containing a known volume of a different organic solvent. The excess solid should be clearly visible.
- Equilibration: Tightly cap the vials and place them on a shaker in a temperature-controlled environment (e.g., 25 °C). Shake the samples for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.[\[6\]](#)
- Phase Separation: After the equilibration period, allow the vials to stand undisturbed for at least 24 hours in the same temperature-controlled environment to allow the excess solid to sediment.[\[5\]](#)
- Sample Collection and Filtration: Carefully withdraw an aliquot of the supernatant using a syringe and immediately filter it through a syringe filter into a clean vial. This step is crucial to remove any undissolved microcrystals.
- Dilution: Accurately dilute the filtered saturated solution with the respective solvent to a concentration that falls within the linear range of the analytical method.
- Quantification: Analyze the diluted samples using a pre-validated analytical method (e.g., GC-FID or HPLC-UV) to determine the concentration of **3,3-diethoxypropanenitrile**.
- Calculation: Calculate the solubility of **3,3-diethoxypropanenitrile** in each solvent based on the measured concentration and the dilution factor. The results can be expressed in units such as g/L, mg/mL, or mol/L.

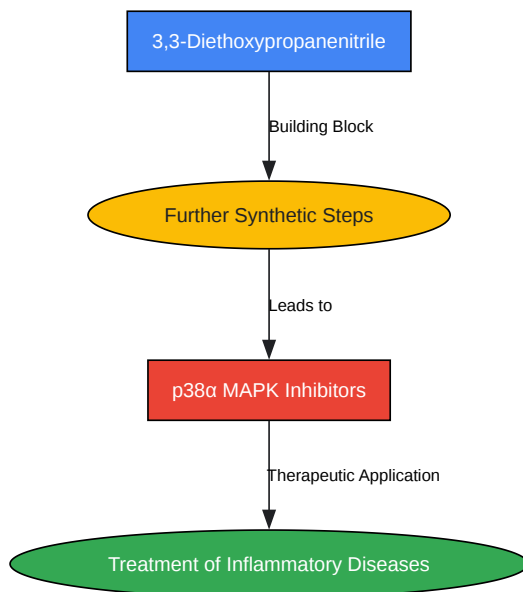
Synthesis and Applications

3,3-Diethoxypropanenitrile is a key intermediate in the synthesis of more complex molecules. A common synthetic route involves a pressure reaction followed by an acetalization process.

Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of **3,3-diethoxypropanenitrile** as described in patent literature.^{[7][8]}





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